

Technical Guide: Spectroscopic Profile of [4-(Methanesulfinyl)butoxy]benzene

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Compound of Interest

Compound Name: [4-(Methanesulfinyl)butoxy]benzene
CAS No.: 90183-86-1
Cat. No.: B14361984

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Compound Identity:

- IUPAC Name: 1-(4-(methanesulfinyl)butoxy)benzene
- Common Name: Phenyl 4-(methylsulfinyl)butyl ether
- Molecular Formula: $C_{11}H_{16}O_2S$
- Molecular Weight: 212.31 g/mol
- Structure: $Ph-O-(CH_2)_4-S(=O)-CH_3$

Executive Summary & Contextual Application

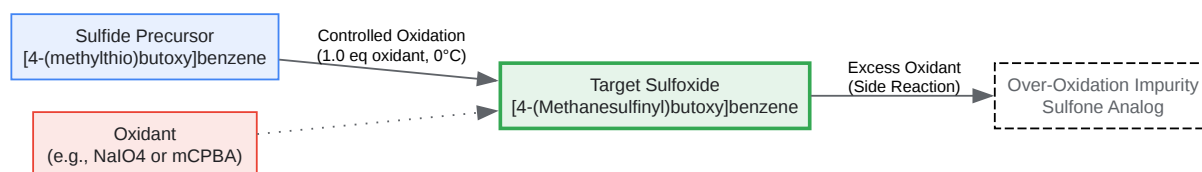
In drug development, this compound frequently appears as a Process Impurity (via incomplete oxidation of the sulfide precursor) or a Metabolite (S-oxidation by cytochrome P450 enzymes). Distinguishing the sulfoxide (S=O) from the sulfide (S) and sulfone (O=S=O) analogs is critical for quality control.

Key Differentiators:

- IR: Strong S=O stretch at $\sim 1035\text{--}1045\text{ cm}^{-1}$ (absent in sulfide).
- NMR: The terminal methyl group exhibits a diagnostic singlet at 2.60 ppm, distinct from the sulfide (~ 2.1 ppm) and sulfone (~ 2.9 ppm).

Synthesis & Formation Pathway

Understanding the origin of the spectral signals requires mapping the synthesis. The compound is typically generated via the controlled oxidation of [4-(methylthio)butoxy]benzene.



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Nuclear Magnetic Resonance (NMR) Spectroscopy[1][2][3]

The NMR data below represents the reference values in Chloroform-d (CDCl₃). The molecule consists of two distinct domains: the aromatic phenoxy group and the aliphatic sulfoxide chain.

¹H NMR Data (400 MHz, CDCl₃)

The most diagnostic signal is the methyl sulfoxide singlet at 2.60 ppm.

Position	Proton Type	Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment Logic
Ar-H	Aromatic (Ortho)	6.88 – 6.92	Multiplet	2H	-	Shielded by alkoxy group.
Ar-H	Aromatic (Para)	6.93 – 6.98	Multiplet	1H	-	Para to ether oxygen.
Ar-H	Aromatic (Meta)	7.25 – 7.30	Multiplet	2H	-	Standard benzene meta shift.
1	O–CH ₂ –	3.98 – 4.02	Triplet	2H	6.5	Deshielded by Oxygen.
4	–CH ₂ – S(=O)–	2.70 – 2.85	Multiplet	2H	-	Deshielded by Sulfoxide; diastereotopic nature may broaden peaks.
Me	S(=O)–CH ₃	2.60	Singlet	3H	-	Diagnostic Peak.
2	–CH ₂ – (Beta to O)	1.80 – 1.95	Multiplet	2H	-	Overlapping central chain.
3	–CH ₂ – (Beta to S)	1.75 – 1.90	Multiplet	2H	-	Overlapping central chain.

¹³C NMR Data (100 MHz, CDCl₃)

Carbon Type	Shift (δ ppm)	Notes
Ar-C (Ipso)	159.0	Quaternary, attached to Oxygen.
Ar-C (Meta)	129.5	
Ar-C (Para)	120.8	
Ar-C (Ortho)	114.5	
O-CH ₂	67.2	Ether carbon.
-CH ₂ -S(=O)	52.4	Alpha to sulfoxide (significantly deshielded vs sulfide).
S(=O)-CH ₃	38.8	Diagnostic Carbon.
Central CH ₂	28.5	
Central CH ₂	21.5	

Infrared (IR) Spectroscopy[4][5]

The IR spectrum is essential for confirming the oxidation state of the sulfur atom. The S=O stretch is a highly polar, strong band.

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Description
S=O[1][2][3][4] Stretch	1035 – 1045	Strong	Characteristic sulfoxide band. (Sulfones appear at ~1150 & 1300).
C–O–C (Asym)	1245	Strong	Aryl alkyl ether stretch.
C–O–C (Sym)	1030	Medium	Often overlaps with S=O stretch.
Ar–H Stretch	3030 – 3060	Weak	Aromatic C-H.
Alkyl C–H	2850 – 2950	Medium	Methylene chain vibrations.
Ar Ring	1600, 1498	Medium	Benzene ring breathing modes.
OOP Bending	750, 690	Strong	Mono-substituted benzene pattern.

Mass Spectrometry (MS) Profile[8]

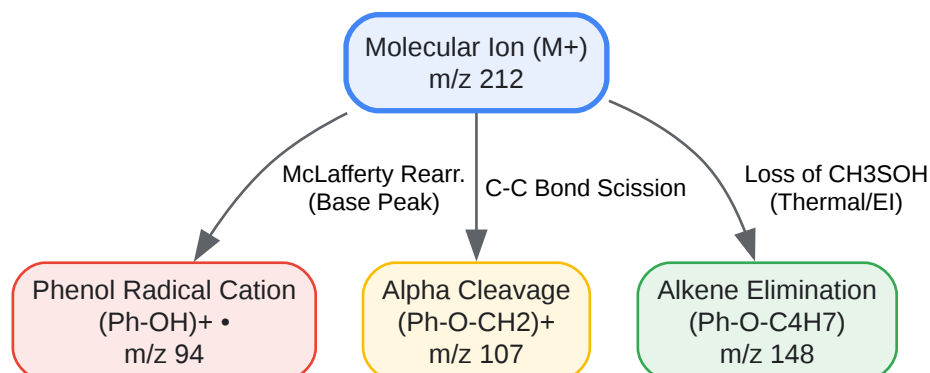
Ionization Mode: Electron Impact (EI, 70 eV) or ESI+ Molecular Ion: m/z 212

The fragmentation pattern is dominated by the stability of the phenoxy group and the lability of the sulfoxide.

Fragmentation Pathway (EI)

- McLafferty-like Rearrangement: Phenoxy ethers with alkyl chains ≥ 3 carbons often undergo rearrangement to yield the phenol radical cation.
- Sulfenic Acid Elimination: Thermal elimination of methanesulfenic acid (CH_3SOH) is common in sulfoxides, yielding the alkene.

- Alpha Cleavage: Cleavage next to the ether oxygen.



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Key Diagnostic Ions:

- m/z 212: Parent ion (often weak in EI).
- m/z 94: Base peak ($\text{PhOH}^{+\bullet}$), confirming the phenoxy moiety.
- m/z 107: PhOCH_2^+ , characteristic of benzyl/phenoxy ethers.
- m/z 196: $[\text{M} - 16]^+$, loss of oxygen (common for sulfoxides).

Experimental Protocol for Validation

To ensure data integrity when characterizing this compound in the lab, follow this self-validating workflow.

Protocol: Structural Confirmation

- Sample Prep: Dissolve ~10 mg of sample in 0.6 mL CDCl_3 . Ensure the solvent is acid-free to prevent sulfoxide reduction or elimination.
- Acquisition:
 - Run ^1H NMR (16 scans). Look for the singlet at 2.60 ppm.
 - Run IR (ATR film). Confirm band at $\sim 1040\text{ cm}^{-1}$.

- Differentiation Check:
 - If the methyl singlet is at 2.10 ppm, you have the Sulfide (starting material).
 - If the methyl singlet is at 2.90 ppm, you have the Sulfone (over-oxidation).
 - If the methyl singlet is at 2.60 ppm, you have the Sulfoxide (Target).

References

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